WIZ degrader 3 degradation kinetics and timecourse experiments

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Compound of Interest		
Compound Name:	WIZ degrader 3	
Cat. No.:	B15588871	Get Quote

WIZ Degrader 3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **WIZ degrader 3**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the success of your degradation kinetics and time-course experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for WIZ degrader 3?

WIZ degrader 3 is a molecular glue degrader that targets the Widely Interspaced Zinc Finger (WIZ) transcription factor. It operates by inducing proximity between WIZ and the Cereblon (CRBN) E3 ubiquitin ligase complex. This induced interaction leads to the ubiquitination and subsequent proteasomal degradation of WIZ. The degradation of WIZ, a known repressor of fetal hemoglobin (HbF), results in the upregulation of γ -globin gene expression and an increase in HbF levels.[1][2][3]

Q2: What are the key applications of WIZ degrader 3?

The primary application of **WIZ degrader 3** is in the research of blood disorders such as sickle cell disease and β -thalassemia.[4][5] By inducing the expression of fetal hemoglobin, it offers a potential therapeutic strategy to ameliorate the symptoms of these conditions.[1]



Q3: What are the recommended cell types for in vitro experiments?

Human primary erythroid cells are a highly relevant cell type for studying the effects of **WIZ degrader 3** on fetal hemoglobin induction.[4][5] Additionally, cell lines such as HUDEP-2 can be utilized for mechanistic studies.

Q4: What are the expected outcomes of a successful WIZ degrader 3 experiment?

A successful experiment should demonstrate a dose- and time-dependent degradation of the WIZ protein. This degradation should correlate with an increase in the expression of fetal hemoglobin genes (HBG1/2) and a subsequent increase in HbF protein levels.[4][5]

Degradation Kinetics and Efficacy

The following tables summarize the quantitative data for WIZ degraders from preclinical studies.

Table 1: In Vitro Efficacy of WIZ Degrader 3 (Compound 29)

Parameter	Value	Cell Type	Description
AC50	6.4 nM	Not Specified	Concentration for 50% of maximal activity in inducing a biological response.
EC50	45 nM	Human primary erythroid cells	Concentration for 50% of maximal fetal hemoglobin (HbF) induction.[4][5]

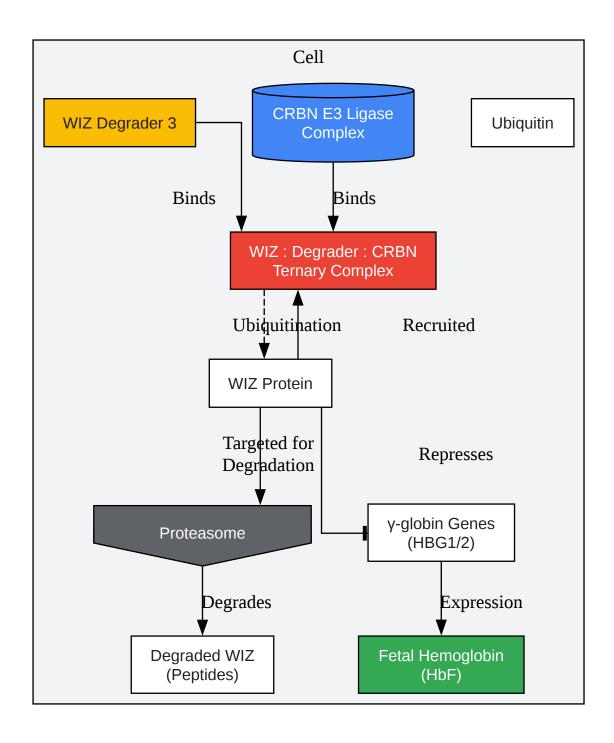
Table 2: In Vivo Effects of the WIZ Degrader dWIZ-2 in Cynomolgus Monkeys



Treatment	Duration	Key Finding
30 mg/kg dWIZ-2, once daily	28 days	Up to 37% γ-globin mRNA in blood.[6]
30 mg/kg dWIZ-2, once daily	28 days	Up to 95% HbF positive reticulocytes.[6]

Signaling Pathway of WIZ Degrader 3



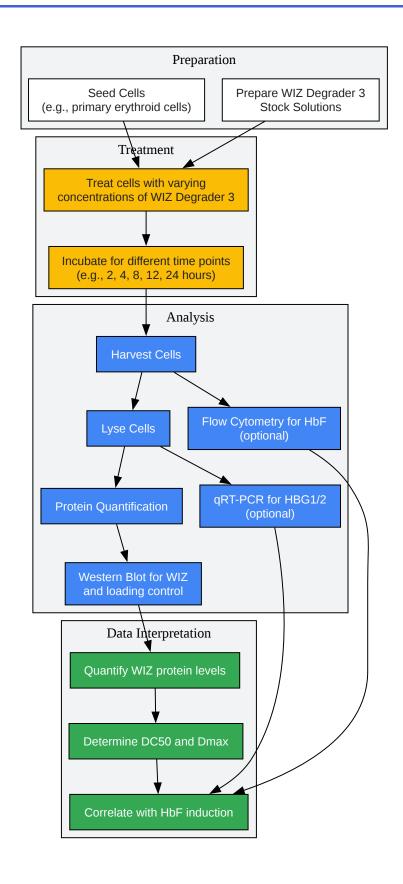


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Caption: Mechanism of WIZ degradation and subsequent fetal hemoglobin induction.

Experimental Workflow: Time-Course Experiment





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